

# Safeguarding Your Laboratory: Proper Disposal of 1-Cyclohexylpropan-2-ol

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## Compound of Interest

Compound Name: 1-Cyclohexylpropan-2-ol

Cat. No.: B15046462

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## For Immediate Implementation: A Guide to the Safe and Compliant Disposal of 1-Cyclohexylpropan-2-ol

The proper disposal of laboratory chemicals is paramount for ensuring the safety of personnel and the protection of the environment. This guide provides detailed, step-by-step procedures for the safe disposal of **1-Cyclohexylpropan-2-ol**, a flammable alcohol. Adherence to these protocols is essential for maintaining a safe and compliant research environment.

While specific safety data for **1-Cyclohexylpropan-2-ol** is not readily available, data for a closely related compound, 2-cyclohexyl-2-propanol, indicates that it is a combustible liquid that can cause skin and eye irritation. Therefore, it is prudent to handle **1-Cyclohexylpropan-2-ol** as a hazardous substance, with disposal managed through a licensed waste contractor.<sup>[1]</sup>

## Key Safety and Disposal Data

The following table summarizes the known and inferred safety data for **1-Cyclohexylpropan-2-ol** and its analogues. This information is critical for making informed decisions about handling and disposal.

| Parameter               | Value/Information   | Source                                       |
|-------------------------|---|--|
| Chemical Name           | 1-Cyclohexylpropan-2-ol   | -  |
| CAS Number              | 76019-86-8  | [2]  |
| Molecular Formula       | C <sub>9</sub> H <sub>18</sub> O  | [2]  |
| Hazard Classification   | Assumed to be a flammable/combustible liquid.   | General classification for similar alcohols. |
| Known Hazards (Analog)  | Combustible liquid, Causes skin irritation, Causes serious eye irritation. (Data for 2-cyclohexyl-2-propanol) |  |
| Flash Point (Analog)    | 57.78 °C (136.00 °F) (Data for 2-cyclohexylpropan-1-ol)   | [3]  |
| Disposal Recommendation | Treat as hazardous waste. Do not dispose down the drain.  | [1][3]                                       |

## Experimental Protocol: Preparing 1-Cyclohexylpropan-2-ol for Disposal

The following protocol outlines the necessary steps for the safe collection and packaging of **1-Cyclohexylpropan-2-ol** waste in a laboratory setting.

Materials:

- Designated hazardous waste container (chemically compatible, e.g., high-density polyethylene or metal)
- Hazardous waste labels
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat
- Fume hood

Procedure:

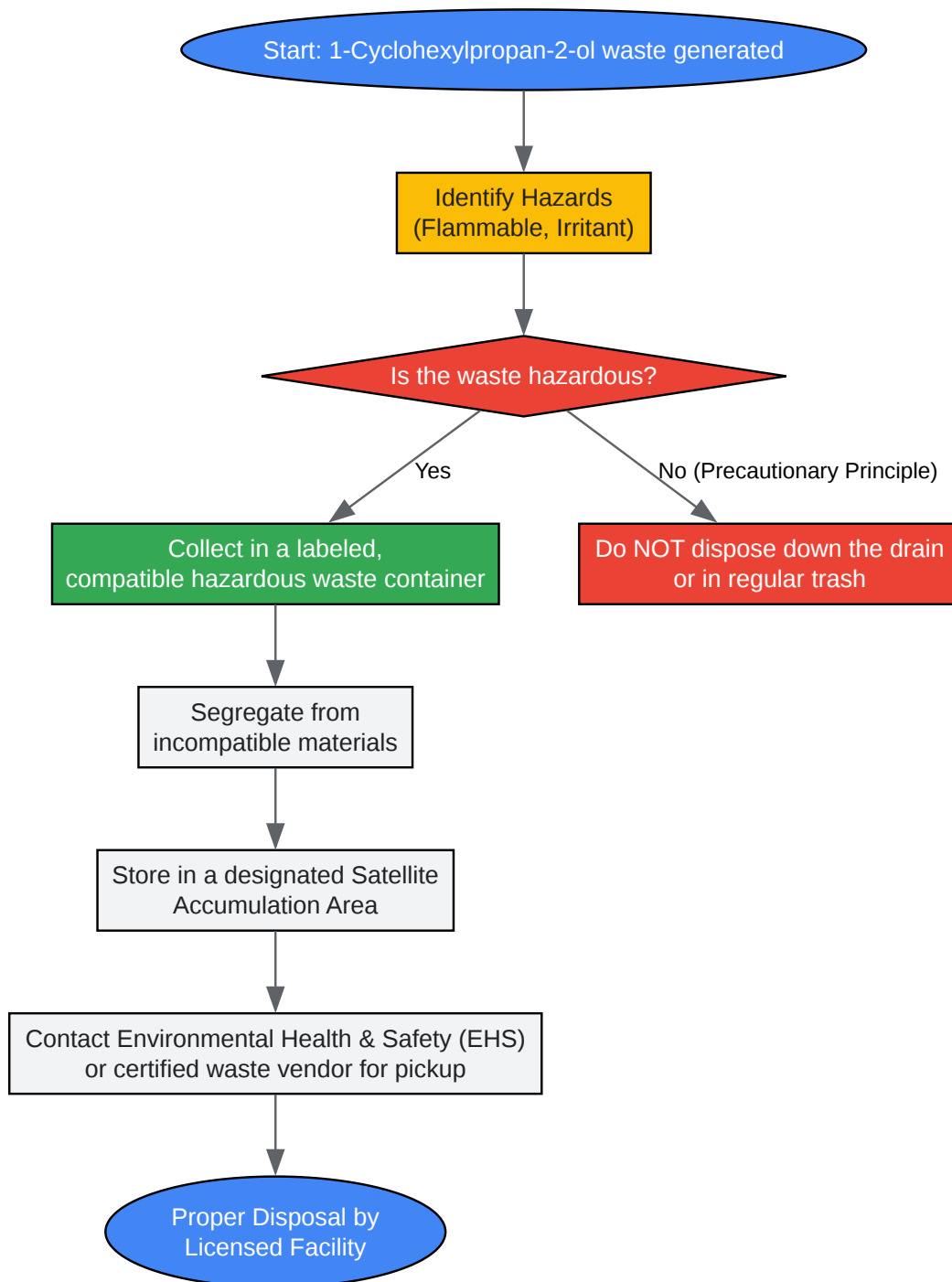
- Designate a Waste Collection Area: Establish a specific, well-ventilated area within the laboratory for the accumulation of hazardous waste, away from ignition sources.<sup>[3]</sup>
- Select an Appropriate Waste Container: Use a container that is chemically resistant to alcohols and has a secure, leak-proof lid. The container must be in good condition, free from damage or deterioration.
- Label the Waste Container: As soon as the first drop of waste is added, affix a hazardous waste label to the container. The label must include:
  - The words "Hazardous Waste"
  - The full chemical name: "**1-Cyclohexylpropan-2-ol**"
  - The accumulation start date
  - The associated hazards (e.g., Flammable/Combustible, Irritant)
- Waste Accumulation:
  - Perform all waste transfers within a fume hood to minimize inhalation exposure.
  - Carefully pour the **1-Cyclohexylpropan-2-ol** waste into the designated container.
  - Do not mix with incompatible waste streams such as strong oxidizing agents, acids, or bases.<sup>[3]</sup>
  - Keep the waste container closed at all times, except when adding waste.
- Container Full:
  - Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.
  - Securely fasten the lid.
  - Ensure the exterior of the container is clean and free of contamination.
- Storage Pending Disposal:

- Store the sealed and labeled container in the designated satellite accumulation area.
- Arrange for pickup by a certified hazardous waste disposal service in a timely manner, adhering to institutional and local regulations regarding storage time limits.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Cyclohexylpropan-2-ol**.

## Disposal Decision Workflow for 1-Cyclohexylpropan-2-ol

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Disposal Workflow Diagram

Disclaimer: This information is intended as a guide and is based on general principles of laboratory safety. Always consult your institution's specific safety protocols and the relevant local, state, and federal regulations before handling or disposing of any chemical waste.

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## References

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